

# An In-depth Technical Guide on Benzyl 4-oxoazepane-1-carboxylate

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## Compound of Interest

**Compound Name:** Benzyl 4-oxoazepane-1-carboxylate

**Cat. No.:** B1270719

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This document provides core technical data on **Benzyl 4-oxoazepane-1-carboxylate**, a compound of interest in synthetic organic chemistry and drug discovery.

## Physicochemical Properties

The fundamental molecular properties of **Benzyl 4-oxoazepane-1-carboxylate** are summarized below.

| Property          | Value   |
|-------------------|---|
| Molecular Formula | C <sub>14</sub> H <sub>17</sub> NO <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 247.29 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>                |

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **Benzyl 4-oxoazepane-1-carboxylate** are typically developed on a lab-specific basis. Standard techniques for compounds of this class would include:

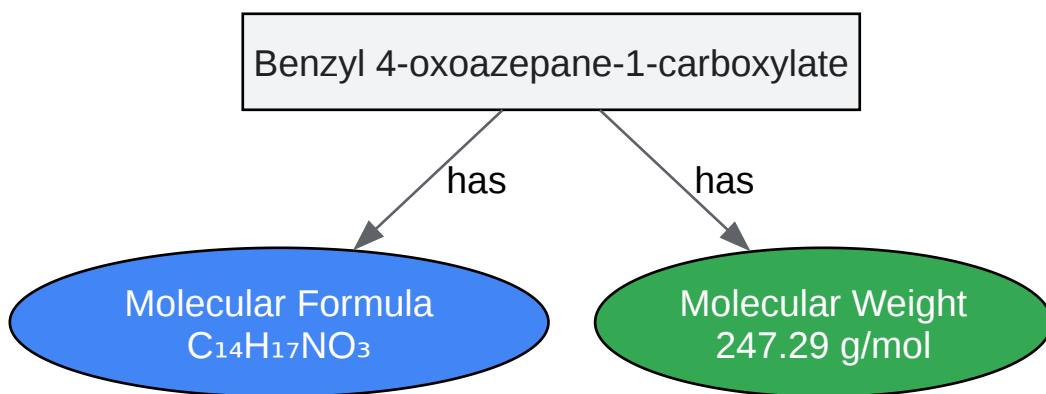
- **Synthesis:** Often involving the protection of the nitrogen in 4-azepanone followed by subsequent reactions.

- Purification: Commonly achieved through column chromatography on silica gel.
- Analysis: Characterization is typically performed using Nuclear Magnetic Resonance (NMR) spectroscopy ( $^1\text{H}$  and  $^{13}\text{C}$ ), Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the structure and purity.

Note: Specific, validated experimental protocols should be sourced from peer-reviewed chemical literature or established chemical synthesis databases.

## Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its fundamental molecular properties.



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Caption: Relationship between **Benzyl 4-oxoazepane-1-carboxylate** and its molecular properties.

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## References

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- 4. Benzyl 4-oxoazepane-1-carboxylate AldrichCPR 83621-33-4 [sigmaaldrich.com]
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